

physical properties of 1-Ethyl-2-methylcyclohexane

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Compound of Interest

Compound Name: **1-Ethyl-2-methylcyclohexane**

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An In-depth Technical Guide on the Physical Properties of **1-Ethyl-2-methylcyclohexane**

This guide provides a comprehensive overview of the core physical properties of **1-Ethyl-2-methylcyclohexane**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for key physical property determination, and logical and workflow diagrams to illustrate key concepts and procedures.

Core Physical and Chemical Properties

1-Ethyl-2-methylcyclohexane is a cycloalkane with the chemical formula C9H18.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its molecular weight is approximately 126.24 g/mol .[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This compound is a flammable liquid and vapor.[\[2\]](#)

Table 1: Summary of Physical Properties of **1-Ethyl-2-methylcyclohexane**

Property	Value	Units	Notes
Molecular Weight	126.24	g/mol	[1] [2] [4] [6] [7] [8]
Boiling Point	150.84 - 156	°C	[1] [3] [9] At 760.00 mm Hg.
Melting Point	-77.27	°C	Estimated. [9]
Density	0.81	g/cm ³	[9]
Refractive Index	1.4420 - 1.4440		[9]
Water Solubility	3.949	mg/L	Estimated at 25 °C. [1]
Vapor Pressure	4.807	mmHg	Estimated at 25 °C. [1]
Flash Point	31.90	°C	Estimated. [1]
logP (o/w)	4.743		Estimated. [1] [9]

Stereoisomerism

1-Ethyl-2-methylcyclohexane exists as cis and trans stereoisomers, which may have slightly different physical properties. The CAS number for the mixture of isomers is 3728-54-9.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#) The CAS number for the trans-isomer is 4923-78-8, and for the cis-isomer is also referenced in literature.[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of liquid compounds such as **1-Ethyl-2-methylcyclohexane**.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.[\[13\]](#)

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or heating mantle), and mineral oil.
[\[13\]](#)

- Procedure:
 - Attach a small test tube containing about 0.5 mL of **1-Ethyl-2-methylcyclohexane** to a thermometer using a rubber band.[13]
 - Place a capillary tube, with its open end down, into the test tube.[13]
 - Place the assembly into the Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
 - Gently heat the side arm of the Thiele tube.[13]
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.[13]
 - Continue heating until a continuous stream of bubbles is observed, then remove the heat.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.[13]

Density Determination

The density of a liquid can be determined by measuring its mass and volume.[14][15][16]

- Apparatus: Electronic balance, graduated cylinder or pycnometer.[14]
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder (or pycnometer) using an electronic balance.[17]
 - Add a known volume of **1-Ethyl-2-methylcyclohexane** to the graduated cylinder. Read the volume from the bottom of the meniscus.[14][17]
 - Measure the total mass of the graduated cylinder and the liquid.[17]
 - Subtract the mass of the empty cylinder to find the mass of the liquid.[17]
 - Calculate the density using the formula: Density = Mass / Volume.[14][15]

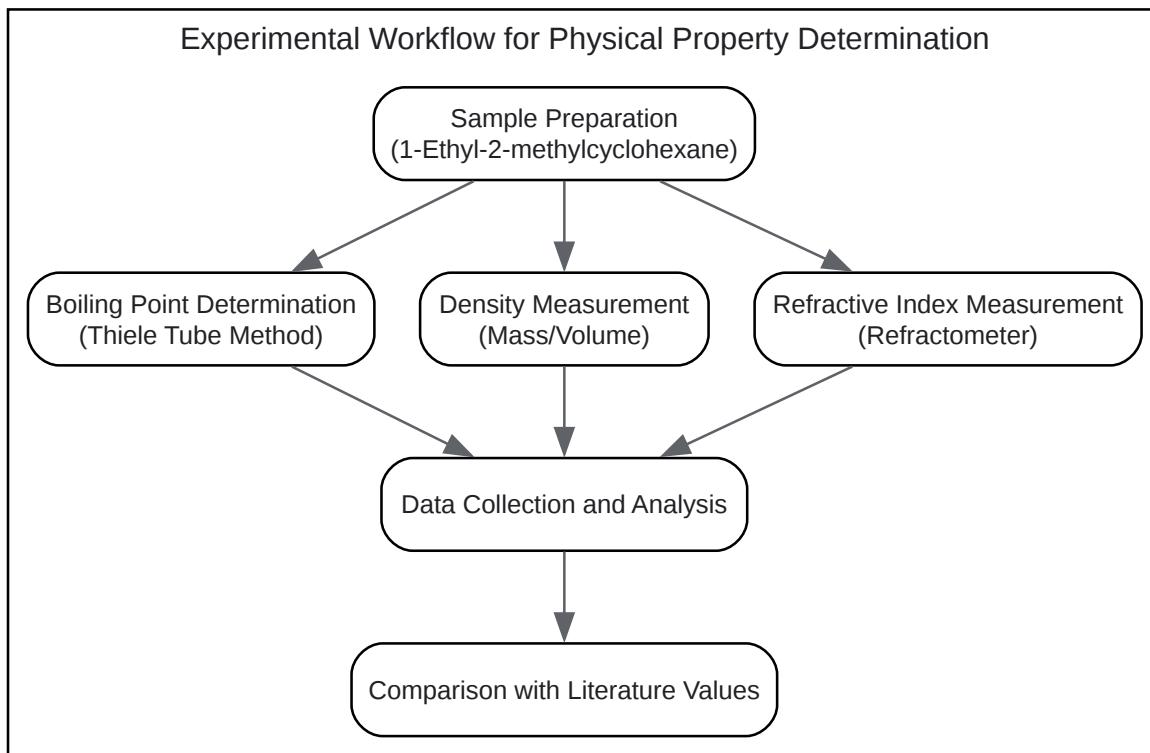
Refractive Index Determination

The refractive index is a measure of how much light bends, or refracts, when it enters a liquid and is a useful physical property for identifying liquids.[\[18\]](#)

- Apparatus: A refractometer (e.g., an Abbe refractometer).[\[19\]](#)
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index, such as distilled water.
 - Place a few drops of **1-Ethyl-2-methylcyclohexane** onto the prism.
 - Close the prism and allow the sample to spread into a thin film.
 - Look through the eyepiece and adjust the control to bring the dividing line between the light and dark areas into focus.
 - Align the dividing line with the crosshairs.
 - Read the refractive index from the scale. It's important to also record the temperature at which the measurement is taken, as refractive index is temperature-dependent.[\[18\]](#)

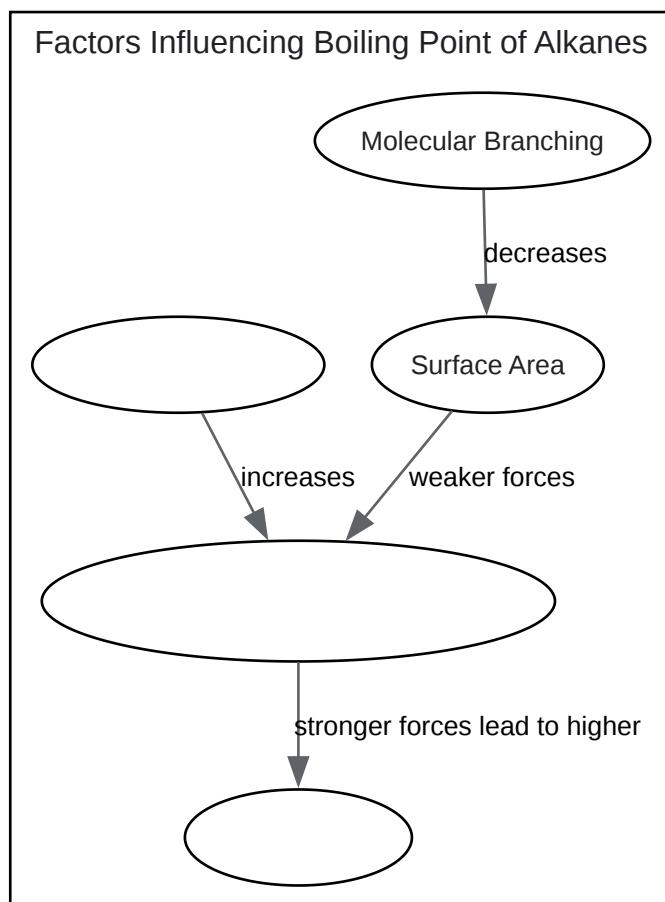
Visualizations

The following diagrams illustrate key experimental workflows and conceptual relationships relevant to the physical properties of **1-Ethyl-2-methylcyclohexane**.



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Caption: Workflow for determining the physical properties of a liquid.



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Caption: Relationship between molecular properties and boiling point in alkanes.

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